

Fluorometric Assay for Measuring Granzyme B Activity: Application Notes and Protocols

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Compound of Interest

Compound Name: GRANZYME B

CAS No.: 143180-74-9

Cat. No.: B1177868

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Introduction

Granzyme B (GzmB) is a serine protease found in the granules of cytotoxic T lymphocytes (CTLs) and natural killer (NK) cells.^[1] It plays a critical role in inducing apoptosis in target cells, making it a key effector molecule in the immune response against viral infections and tumors. The measurement of **Granzyme B** activity is therefore crucial for research in immunology, oncology, and the development of immunotherapies. This document provides detailed application notes and protocols for a sensitive and reliable fluorometric assay to quantify **Granzyme B** activity in various biological samples.

Principle of the Assay

The fluorometric assay for **Granzyme B** activity is based on the cleavage of a specific synthetic peptide substrate that is conjugated to a fluorescent reporter molecule.^[2] A commonly used substrate is Ac-IEPD-AFC, which contains the **Granzyme B** recognition sequence (IEPD) linked to 7-amino-4-trifluoromethylcoumarin (AFC).^[3] In its intact form, the substrate is non-fluorescent. Upon cleavage by active **Granzyme B** at the aspartate residue, the AFC

fluorophore is released.[1] The liberated AFC emits a strong fluorescent signal that can be measured with a fluorescence microplate reader at an excitation wavelength of 380-400 nm and an emission wavelength of 500-520 nm.[3] The rate of AFC release is directly proportional to the **Granzyme B** activity in the sample.[3]

Data Presentation

Kinetic Parameters of Granzyme B Substrates

The efficiency of different peptide substrates for **Granzyme B** can be compared by their kinetic constants. The Michaelis constant (K_m) represents the substrate concentration at which the reaction rate is half of the maximum velocity (V_{max}), and k_{cat} is the turnover number. A higher k_{cat}/K_m value indicates greater catalytic efficiency.

Substrate Sequence	k_{cat} (s^{-1})	K_m (μM)	k_{cat}/K_m ($M^{-1}s^{-1}$)
TJ65	1.8 ± 0.1	1.8 ± 0.2	1.0×10^6
TJ71	2.1 ± 0.1	2.7 ± 0.3	7.8×10^5
TJ49	0.4 ± 0.02	16.2 ± 1.2	2.5×10^4
TJ55	0.3 ± 0.02	12.3 ± 1.1	2.4×10^4
Ac-IEPD-AFC	Not Reported	585	Not Reported

Table 1: Kinetic constants for various **Granzyme B** substrates. Data for TJ series substrates were obtained from a study on novel internally quenched fluorescent substrates.[4] The K_m value for Ac-IEPD-AFC is also reported. Note that assay conditions can influence these values.

Granzyme B Activity in Different Cell Lines

This assay can be used to quantify and compare the endogenous **Granzyme B** activity in various cell types, particularly cytotoxic immune cells.

Cell Line	Mean Granzyme B Activity (pmol/cell)
NK-92	7.4
Jurkat	Lower than NK-92
THP-1	Lower than NK-92

Table 2: Relative **Granzyme B** activity in different immune cell lines. NK-92 cells, a natural killer cell line, exhibit high levels of **Granzyme B** activity.[5] Jurkat (T lymphocyte) and THP-1 (monocyte) cell lines show comparatively lower activity.[5] Exact values can vary based on cell culture conditions and activation state.

Inhibitor Potency (IC50 Values)

A key application of this assay is to determine the potency of **Granzyme B** inhibitors, which is typically expressed as the half-maximal inhibitory concentration (IC50).

Inhibitor	Target	IC50
Z-AAD-CMK	Granzyme B	Potent, irreversible
Serpin B9	Granzyme B	Potent, physiological

Table 3: Examples of **Granzyme B** inhibitors. While specific IC50 values from fluorometric assays are not readily available in a compiled format, Z-AAD-CMK is a well-characterized synthetic irreversible inhibitor, and Serpin B9 is a natural protein inhibitor.[6] Researchers can use the provided protocol to determine IC50 values for their compounds of interest.

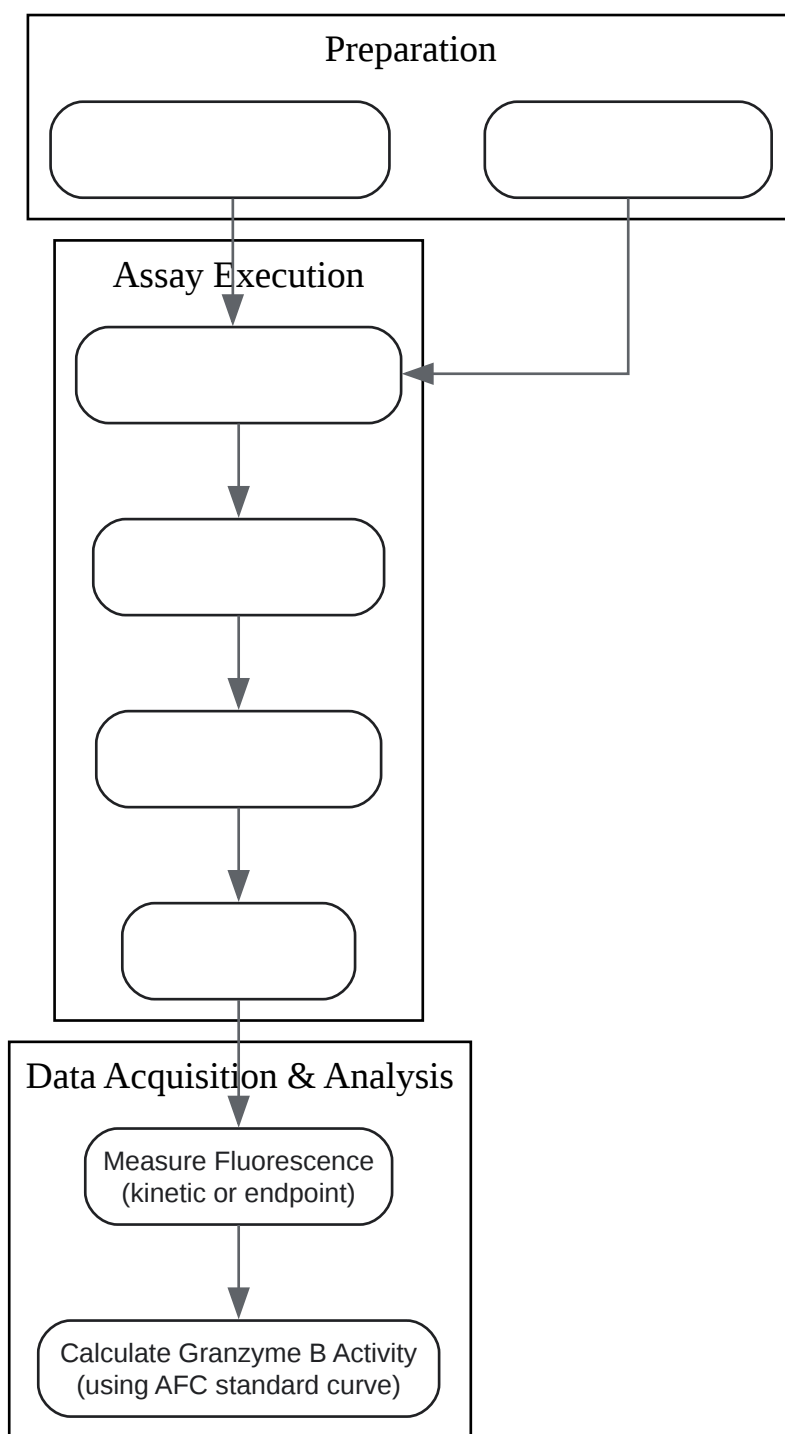
Experimental Protocols

Materials and Reagents

- 96-well black, flat-bottom microplates
- Fluorescence microplate reader with filters for Ex/Em = 380-400/500-520 nm
- **Granzyme B** Assay Buffer (e.g., 50 mM HEPES, 100 mM NaCl, 10 mM DTT, 1 mM EDTA, 0.1% CHAPS, 10% glycerol, pH 7.4)

- **Granzyme B** Substrate (e.g., Ac-IEPD-AFC, 10 mM stock in DMSO)
- Recombinant active **Granzyme B** (for positive control and standard curve)
- AFC Standard (1 mM in DMSO)
- Cell Lysis Buffer (compatible with the assay)
- Test compounds/inhibitors dissolved in an appropriate solvent (e.g., DMSO)

Experimental Workflow



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Experimental workflow for the fluorometric **Granzyme B** activity assay.

Detailed Methodologies

1. Reagent Preparation

- **Granzyme B** Assay Buffer: Prepare the buffer as described in the materials section. Keep on ice.
- AFC Standard Curve:
 - Thaw the 1 mM AFC standard at room temperature.
 - Create a 10 μ M working solution by diluting the 1 mM stock 1:100 in Assay Buffer.
 - Prepare a series of standards (e.g., 0, 50, 100, 150, 200, 250 pmol/well) by adding appropriate volumes of the 10 μ M working solution to the wells of the 96-well plate.
 - Adjust the final volume of each standard to 100 μ L with Assay Buffer.
- **Granzyme B** Substrate Working Solution: Dilute the 10 mM Ac-IEPD-AFC stock to the desired final concentration in Assay Buffer. A typical final concentration is 50-200 μ M. Prepare this solution fresh and protect it from light.
- Positive Control: Reconstitute purified active **Granzyme B** in Assay Buffer to a working concentration that will yield a robust signal within the linear range of the assay.

2. Sample Preparation

- Cell Lysates:
 - Harvest cells (e.g., $1-2 \times 10^6$ cells) and wash with cold PBS.
 - Resuspend the cell pellet in 50-100 μ L of ice-cold Cell Lysis Buffer.
 - Incubate on ice for 10-15 minutes.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Collect the supernatant (cytosolic extract) for the assay.

- Purified Enzyme: Dilute the purified **Granzyme B** to the desired concentration in Assay Buffer.

3. Assay Procedure

- Add 50 μL of your samples (cell lysates or purified enzyme) to the wells of a 96-well black plate. For a blank control, add 50 μL of Assay Buffer. For the positive control, add 50 μL of the diluted active **Granzyme B**.
- For Inhibitor Screening: Add 10 μL of the test inhibitor at various concentrations to the sample wells. For the control wells, add 10 μL of the vehicle (e.g., DMSO).
- Incubate the plate at 37°C for 10-15 minutes to allow the inhibitor to interact with the enzyme.
- Initiate the reaction by adding 40 μL of the **Granzyme B** Substrate Working Solution to each well. The final volume in each well should be 100 μL .
- Immediately start measuring the fluorescence intensity in a kinetic mode at 37°C, with readings every 1-2 minutes for 30-60 minutes. Alternatively, for an endpoint assay, incubate the plate at 37°C for 30-60 minutes, protected from light, and then measure the fluorescence.^[2]

4. Data Analysis

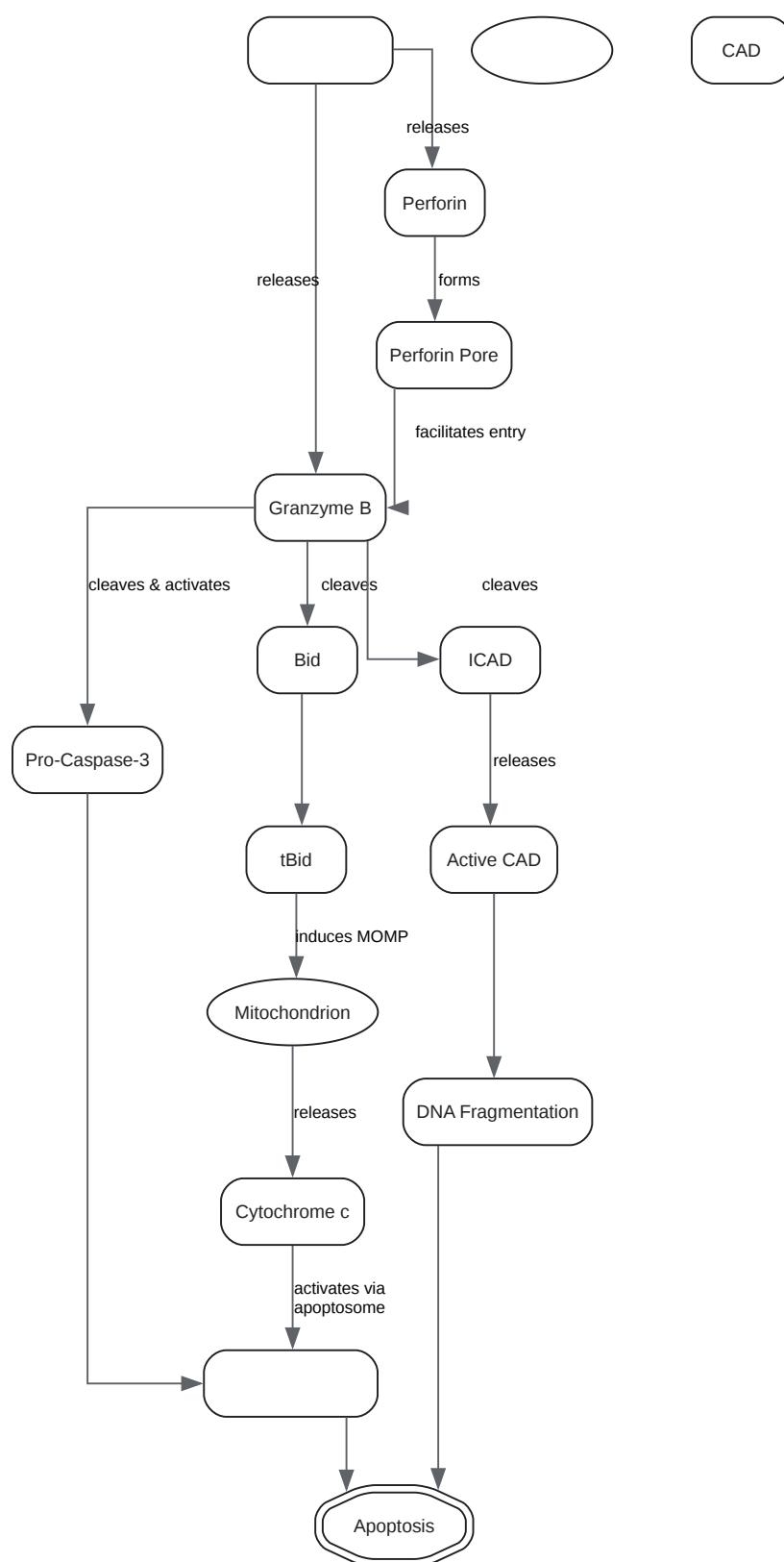
- Subtract the fluorescence reading of the blank control from all sample and standard readings.
- Plot the fluorescence of the AFC standards versus the amount (in pmol) to generate a standard curve.
- For kinetic assays, determine the rate of the reaction (V_0) by calculating the slope of the linear portion of the fluorescence versus time plot.
- Convert the V_0 (in RFU/min) to pmol/min using the slope of the AFC standard curve.
- Calculate the **Granzyme B** activity in the sample using the following formula:

Granzyme B Activity (pmol/min/mL) = (Activity from standard curve (pmol/min) / Sample volume (mL))

- For inhibitor studies, calculate the percent inhibition for each inhibitor concentration and plot it against the inhibitor concentration to determine the IC50 value.

Granzyme B Signaling Pathway

Granzyme B, delivered into target cells via perforin-formed pores, initiates apoptosis through multiple pathways. It can directly cleave and activate effector caspases, such as caspase-3 and -7. Additionally, **Granzyme B** can cleave the BH3-only protein Bid to its truncated form, tBid. tBid then translocates to the mitochondria, inducing the release of cytochrome c, which leads to the formation of the apoptosome and subsequent activation of caspase-9 and the downstream caspase cascade.



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Granzyme B-mediated apoptosis signaling pathway.

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